

Dichlorine Trioxide: A Technical Overview of Its Discovery, Synthesis, and Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chlorine trioxide

CAS No.: 13932-10-0

Cat. No.: B1206257

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth guide to **dichlorine trioxide** (Cl_2O_3), a fascinating yet highly unstable oxide of chlorine. It summarizes its discovery, details common synthetic methodologies, and presents its key physicochemical properties, reactivity, and structural information. Given its hazardous nature, this document emphasizes the necessary safety precautions for handling this compound.

Introduction and Discovery

Dichlorine trioxide is a chlorine oxide with the chemical formula Cl_2O_3 . It is a dark brown solid that is notoriously unstable and explosive, even at temperatures below 0°C .^{[1][2]} This compound was first discovered in 1967.^{[1][2][3]} Its structure is believed to be OCl-ClO_2 , though other isomers such as Cl-O-ClO_2 are possible.^{[1][2]} **Dichlorine trioxide** is the theoretical anhydride of chlorous acid.^{[1][2]}

Synthesis of Dichlorine Trioxide

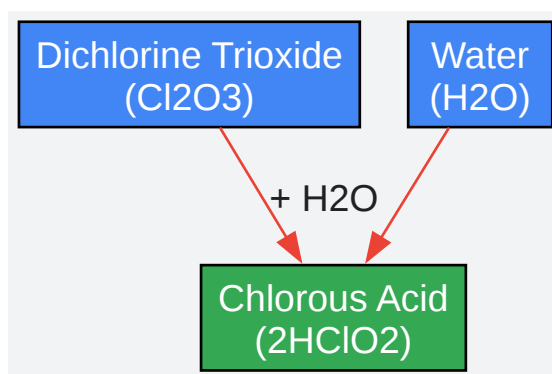
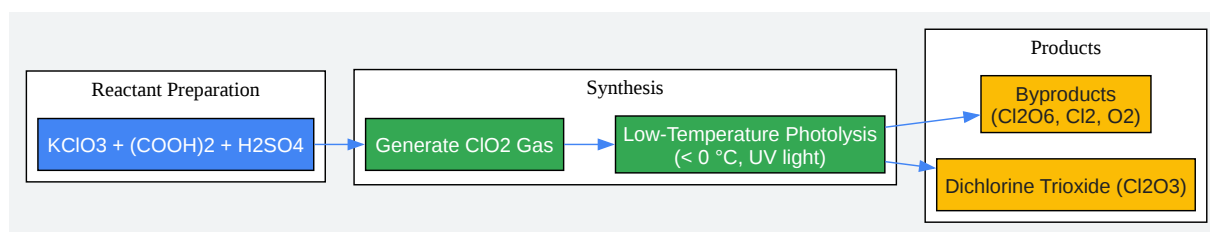
The primary method for the synthesis of **dichlorine trioxide** involves the low-temperature photolysis of chlorine dioxide (ClO_2).^{[1][2][3]} This process also yields other chlorine oxides, such as dichlorine hexoxide (Cl_2O_6), as well as elemental chlorine (Cl_2) and oxygen (O_2).^{[1][2]}

Experimental Protocol: Synthesis via Photolysis of Chlorine Dioxide

A common laboratory-scale synthesis involves the following conceptual steps:

- **Preparation of Chlorine Dioxide:** Chlorine dioxide gas is typically generated by the reaction of potassium chlorate with oxalic acid in the presence of sulfuric acid. Due to its explosive nature, it is often prepared in situ or handled in dilute form.
- **Low-Temperature Photolysis:** The gaseous chlorine dioxide is passed through a cooled reaction vessel (typically maintained at temperatures below $0\text{ }^\circ\text{C}$). This vessel is then irradiated with ultraviolet light of a specific wavelength, which induces the photolytic decomposition of ClO_2 .
- **Formation of Dichlorine Trioxide:** The photolysis of ClO_2 generates chlorine monoxide (ClO) and chlorine dioxide (OClO) radicals. These radicals can then combine to form **dichlorine trioxide**.
- **Product Isolation and Purification:** The product mixture, which contains Cl_2O_3 , Cl_2O_6 , Cl_2 , and O_2 , is carefully collected.^{[1][2]} Separation of **dichlorine trioxide** from the byproducts is challenging due to its instability.

Logical Workflow for Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dichlorine trioxide - Wikipedia [en.wikipedia.org]
- 2. Dichlorine trioxide | 17496-59-2 [chemicalbook.com]
- 3. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Dichlorine Trioxide: A Technical Overview of Its Discovery, Synthesis, and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1206257/docs#dichlorine-trioxide-a-technical-overview-of-its-discovery-synthesis-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)